

3-Bromo-1-methyl-1,2,5,6-tetrahydropyridine chemical structure

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Compound of Interest

Compound Name: 3-Bromo-1-methyl-1,2,5,6-tetrahydropyridine

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Technical Guide: 3-Bromo-1-methyl-1,2,5,6-tetrahydropyridine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of **3-Bromo-1-methyl-1,2,5,6-tetrahydropyridine**, a heterocyclic compound of interest in synthetic and medicinal chemistry. It serves as a crucial building block for the synthesis of more complex molecular architectures, particularly for developing novel therapeutics targeting the central nervous system.^[1] This guide details its chemical structure, physicochemical properties, proposed synthetic and analytical protocols, and its potential role in drug discovery workflows.

Chemical Structure and Properties

3-Bromo-1-methyl-1,2,5,6-tetrahydropyridine is a substituted tetrahydropyridine ring. The structure features a double bond between carbons 3 and 4, with a bromine atom attached to C3. A methyl group is attached to the nitrogen atom at position 1.

Chemical Identifiers and Properties:

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ BrN	[2] [3]
Molecular Weight	176.06 g/mol	[1]
CAS Number	365261-27-4	[2] [3]
MDL Number	MFCD16039626	[1]
Storage Conditions	-20°C, under inert gas	[1]

Note: Additional physicochemical data such as melting point, boiling point, and density are not readily available in public literature and would require experimental determination.

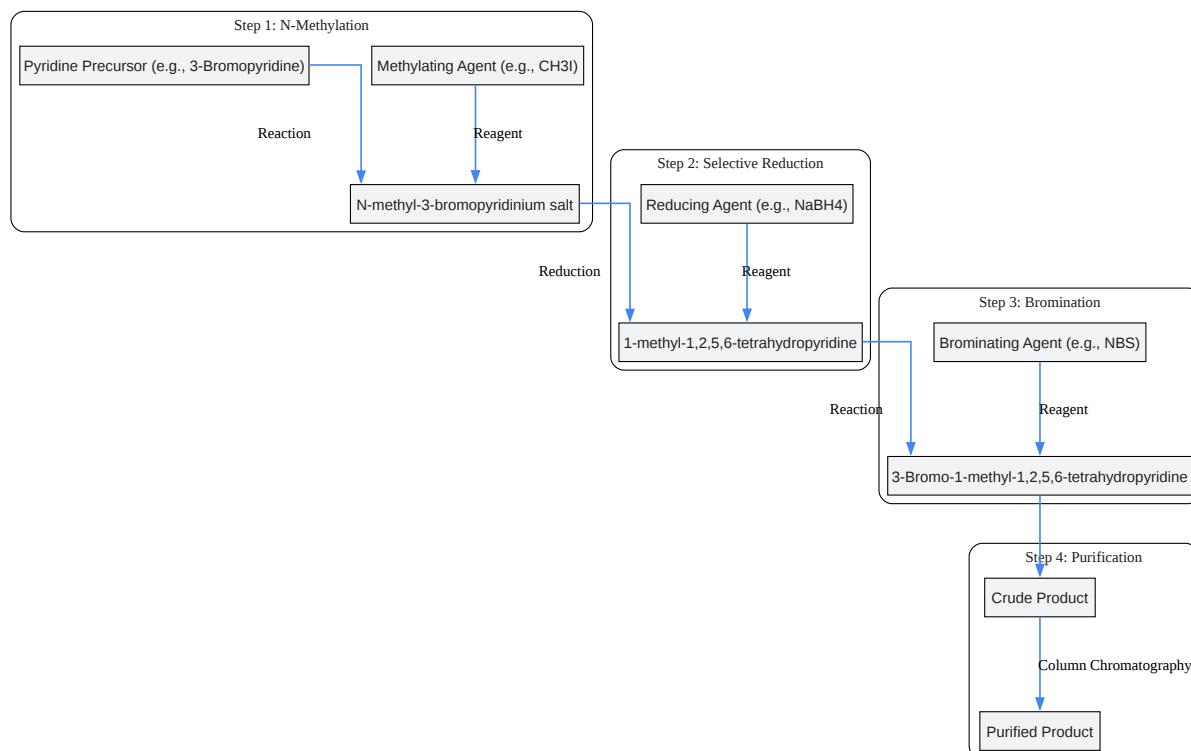
Experimental Protocols

The following sections outline generalized experimental methodologies for the synthesis and characterization of **3-Bromo-1-methyl-1,2,5,6-tetrahydropyridine**. These protocols are based on standard organic chemistry techniques and synthetic strategies reported for analogous heterocyclic compounds.[\[4\]](#)[\[5\]](#)

Synthesis Protocol: A Proposed Route

The synthesis of **3-Bromo-1-methyl-1,2,5,6-tetrahydropyridine** can be envisioned through a multi-step process starting from a suitable pyridine precursor. A logical pathway involves the N-methylation of a pyridine derivative, followed by partial reduction and subsequent bromination.

Workflow for Synthesis:



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- To cite this document: BenchChem. [3-Bromo-1-methyl-1,2,5,6-tetrahydropyridine chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1278914#3-bromo-1-methyl-1-2-5-6-tetrahydropyridine-chemical-structure>

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